

pentane-3-thiol solubility in water and ethanol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

Cat. No.: S3343122

Get Quote

Solubility Data of Pentane-3-thiol

| Solvent | Solubility | Temperature | Notes / Source |
|---------|-------------|---------------|------------------------------------|
| Water | 599.2 mg/L | 25 °C | Experimental value [1] |
| Water | Very slight | Not specified | Estimated [1] |
| Ethanol | Soluble | Not specified | Based on experimental data [1] [2] |

Key Characteristics and Experimental Context

The provided solubility data is consistent with the expected physical and chemical properties of **pentane-3-thiol**.

- Molecular Structure:** The molecule has a carbon chain with a thiol (-SH) group, contributing to its **hydrophobic nature** [1]. The relatively high estimated logP (octanol-water partition coefficient) value of 2.814 confirms its non-polar character and aligns with low water solubility [1].
- Handling and Safety:** The compound is a **flammable liquid** with a flash point as low as 15°C (59°F) [1] [3] [4]. Safety data sheets classify it with hazards including flammability, acute toxicity, and irritant effects [2].
- Application Note:** **Pentane-3-thiol** is used as a flavoring agent with a sulfurous, meaty, and brothy odor and flavor [1]. It has a FEMA number of 4694 [1] [2], though one source notes the FDA no longer

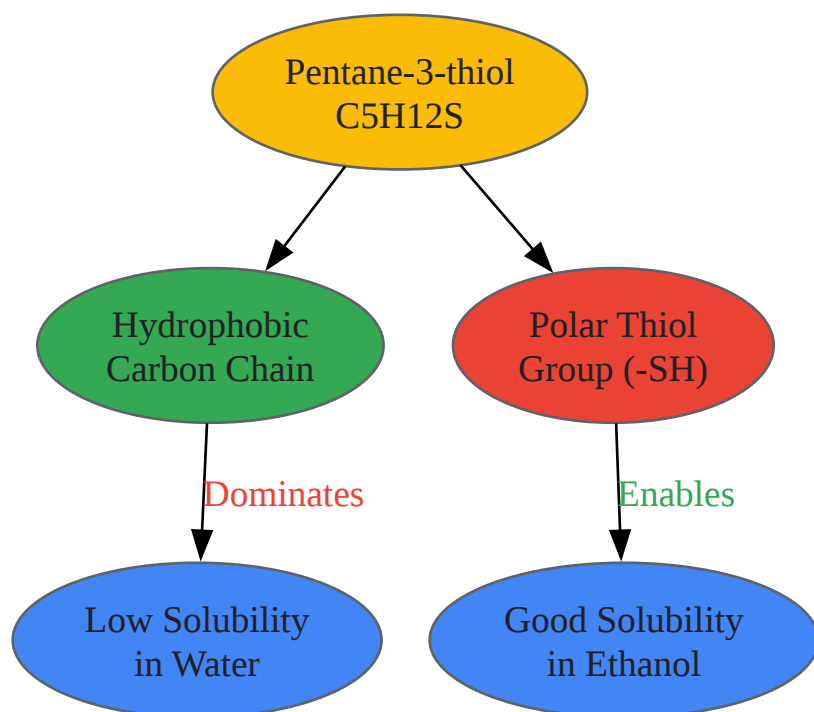
provides for its use as a synthetic flavoring substance [1].

Methodology Insight

The solubility value in water (599.2 mg/L at 25°C) is marked as an experimental estimate [1]. Standard experimental methods for determining solubility include:

- **Shake-Flask Method:** The most direct method, involving stirring an excess of the compound with the solvent in a sealed container at a constant temperature until equilibrium is reached. The concentration of the solute in the saturated solution is then analyzed.
- **Analytical Techniques:** Following the shake-flask method, techniques like **gas chromatography (GC)** or **high-performance liquid chromatography (HPLC)** are typically used to quantify the concentration of the compound in the saturated aqueous solution accurately.

The relationship between the compound's structure and its solubility is logically connected, as illustrated below:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 3-pentane thiol, 616-31-9 [thegoodscentcompany.com]
2. 3-Pentanethiol (CAS 616-31-9): Odor profile, Properties, & ... [scent.vn]
3. - pentane - 3 | CAS#:616-31-9 | Chemsrvc thiol [chemsrc.com]
4. CAS # 616-31-9, Pentane - 3 - Thiol : more information. [chemblink.com]

To cite this document: Smolecule. [pentane-3-thiol solubility in water and ethanol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3343122#pentane-3-thiol-solubility-in-water-and-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com